

application of 8-Bromo-5-nitroisoquinoline in materials science and OLEDs

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Compound of Interest

Compound Name: 8-Bromo-5-nitroisoquinoline

Cat. No.: B152763

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Application Notes and Protocols for 8-Bromo-5-nitroisoquinoline

Topic: Application of **8-Bromo-5-nitroisoquinoline** in Materials Science and OLEDs

Audience: Researchers, scientists, and drug development professionals.

Note on Application: Extensive research into the applications of **8-Bromo-5-nitroisoquinoline** reveals that its primary utility is as a chemical intermediate in organic synthesis rather than as a functional material in materials science or Organic Light-Emitting Diodes (OLEDs). Scientific literature predominantly documents its use in the synthesis of more complex isoquinoline derivatives. While one chemical supplier makes a general claim about its potential use in luminescent materials, there is a lack of specific data or peer-reviewed studies to substantiate its direct application in OLEDs.^[1] This document, therefore, focuses on its established role and provides protocols for its synthesis, which is a prerequisite for any potential, yet currently unexplored, applications in materials science.

Chemical Properties and Data

8-Bromo-5-nitroisoquinoline is a heterocyclic organic compound.^[2] Its chemical structure, incorporating both a bromine atom and a nitro group on the isoquinoline core, makes it a versatile precursor in synthetic chemistry.^[2] The nitro group's electron-withdrawing properties and the bromine atom's potential for substitution reactions are key to its reactivity.^[2]

Property	Value	Source
CAS Number	252861-41-9	
Molecular Formula	C ₉ H ₅ BrN ₂ O ₂	[1]
Molecular Weight	253.05 g/mol	
Melting Point	136-140 °C	[3]
Physical Form	Solid	
Purity	Typically >90-98%	[3]

Experimental Protocols

The synthesis of **8-Bromo-5-nitroisoquinoline** is well-documented and typically involves the nitration of a brominated isoquinoline precursor. The following protocol is based on established chemical synthesis procedures.

Protocol 1: Synthesis of 5-Bromo-8-nitroisoquinoline

This protocol details a two-step synthesis starting from isoquinoline.

Step A: Synthesis of 5-Bromoisquinoline

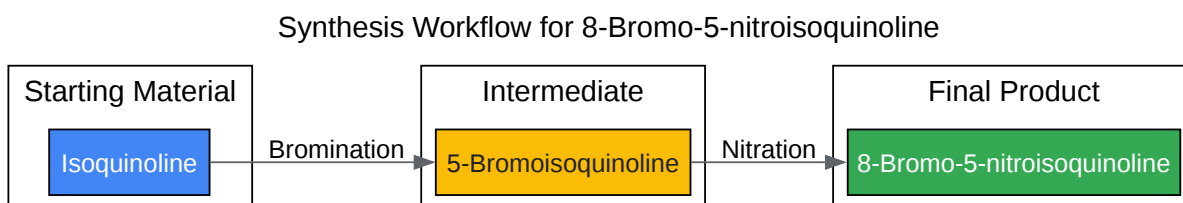
- **Reaction Setup:** In a suitable reaction vessel, charge isoquinoline.
- **Bromination:** Introduce a brominating agent (e.g., bromine in the presence of a Lewis acid catalyst like aluminum chloride). The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, quench the reaction and perform an extractive work-up to isolate the crude product.
- **Purification:** Purify the crude 5-bromoisquinoline by fractional distillation under reduced pressure to yield a white solid.

Step B: Synthesis of 5-Bromo-8-nitroisoquinoline

- **Reaction Setup:** In a three-necked, round-bottomed flask equipped with a thermometer, mechanical stirrer, and an addition funnel, add concentrated sulfuric acid and cool to 0°C.[4]
- **Addition of Precursor:** Slowly add 5-bromoisoquinoline to the stirred acid, ensuring the internal temperature is maintained below 30°C.
- **Nitration:** Add a nitrating agent (e.g., nitric acid) dropwise while maintaining a low temperature.[1]
- **Reaction Monitoring:** Monitor the reaction for completion using TLC.
- **Isolation:** Pour the reaction mixture over ice and neutralize to precipitate the crude product.
- **Purification:** Collect the solid by filtration and purify by recrystallization or column chromatography to obtain 5-bromo-8-nitroisoquinoline.

Logical Relationships and Workflows

The synthesis of **8-Bromo-5-nitroisoquinoline** follows a clear synthetic pathway, which can be visualized as a workflow.



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Caption: Synthetic pathway from Isoquinoline to **8-Bromo-5-nitroisoquinoline**.

Concluding Remarks for Researchers

While **8-Bromo-5-nitroisoquinoline** is a valuable building block in synthetic organic chemistry, its direct application in OLEDs has not been demonstrated in the available scientific literature. Researchers in materials science seeking novel OLED materials typically focus on molecules

with specific photophysical properties, such as high quantum yields of fluorescence, appropriate energy levels for charge injection and transport, and good film-forming capabilities.

8-Bromo-5-nitroisoquinoline, in its current form, is not optimized for these functions.

However, it could serve as a precursor for the synthesis of more complex, conjugated molecules that may possess desirable characteristics for OLED applications. Future research could explore derivatizing this compound to enhance its luminescence and charge-transport properties.

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References

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